

Application Notes and Protocols for Testing 20-Deoxynarasin Efficacy in Poultry

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Compound of Interest

Compound Name: 20-Deoxynarasin

Cat. No.: B15580795

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Introduction

Coccidiosis, a parasitic disease of the intestinal tract caused by protozoa of the genus *Eimeria*, remains a significant economic burden on the global poultry industry. Control of this disease has largely relied on in-feed anticoccidial drugs. **20-Deoxynarasin**, a derivative of the polyether ionophore narasin, represents a potential new tool in the management of coccidiosis. Like other ionophores, its presumed mode of action involves the disruption of ion gradients across the parasite's cell membrane, leading to osmotic imbalance and cell death.^{[1][2][3][4][5]} This document provides a detailed experimental design for evaluating the efficacy of **20-Deoxynarasin** in broiler chickens.

The protocols outlined below are designed to be in general alignment with guidelines from regulatory bodies such as the U.S. Food and Drug Administration (FDA) for the evaluation of anticoccidial drugs in poultry.^[2] The primary objectives of these studies are to determine the optimal dosage of **20-Deoxynarasin** for the prevention and control of coccidiosis and to assess its impact on key performance indicators in broiler chickens.

Part 1: Battery Cage Efficacy Study

This initial study is designed to evaluate the efficacy of **20-Deoxynarasin** under controlled laboratory conditions against a mixed infection of common *Eimeria* species.

Experimental Design

A randomized complete block design will be utilized to minimize environmental variability.

- Animal Model: Day-old male broiler chicks of a commercial strain will be used.[\[2\]](#)
- Housing: Birds will be housed in wire-floored battery cages to prevent exogenous reinfection.
- Diet: A standard, unmedicated broiler starter diet will be fed to all birds. Feed and water will be provided ad libitum.
- Acclimation Period: A 14-day acclimation period will be allowed before the start of the experiment.
- Challenge: On day 14, all birds (except the Uninfected, Unmedicated Control group) will be orally inoculated with a mixed culture of sporulated *Eimeria* oocysts (e.g., *E. acervulina*, *E. maxima*, and *E. tenella*). The inoculum dose should be sufficient to cause moderate to severe lesions without causing excessive mortality.[\[1\]](#)
- Treatment Administration: **20-Deoxynarasin** will be incorporated into the feed at various concentrations. Treatment will commence 48 hours prior to the challenge and continue for the duration of the study.

Treatment Groups

Group	Treatment	20-Deoxynarasin Dose (ppm)	Challenge
1	Uninfected, Unmedicated Control (UUC)	0	No
2	Infected, Unmedicated Control (IUC)	0	Yes
3	20-Deoxynarasin	X ppm	Yes
4	20-Deoxynarasin	Y ppm	Yes
5	20-Deoxynarasin	Z ppm	Yes
6	Positive Control (Approved Anticoccidial)	Manufacturer's Recommended Dose	Yes

Note: X, Y, and Z represent a range of doses to be tested, for example, 40, 60, and 80 ppm.

Parameters to be Measured

- Performance Parameters:
 - Body Weight Gain (BWG): Calculated for the period of day 14 to day 21 post-hatch.
 - Feed Conversion Ratio (FCR): Calculated for the same period.
- Parasitological Parameters:
 - Lesion Scoring: On day 21 (7 days post-infection), a subset of birds from each group will be euthanized, and intestinal lesions will be scored using a standardized method (e.g., Johnson and Reid scoring system).
 - Oocyst Excretion: Fecal samples will be collected from each pen from day 19 to day 21, and oocysts per gram (OPG) will be determined.
- Mortality: Recorded daily.

Data Presentation

Table 1: Effect of **20-Deoxynarasin** on Performance Parameters in Broiler Chickens (Battery Cage Study)

Treatment Group	Average Body Weight Gain (g)	Feed Conversion Ratio
UUC		
IUC		
20-Deoxynarasin (X ppm)		
20-Deoxynarasin (Y ppm)		
20-Deoxynarasin (Z ppm)		
Positive Control		

Table 2: Effect of **20-Deoxynarasin** on Parasitological Parameters (Battery Cage Study)

Treatment Group	Average Lesion Score (E. acervulina)	Average Lesion Score (E. maxima)	Average Lesion Score (E. tenella)	Oocysts Per Gram (OPG)
UUC				
IUC				
20-Deoxynarasin (X ppm)				
20-Deoxynarasin (Y ppm)				
20-Deoxynarasin (Z ppm)				
Positive Control				

Part 2: Floor-Pen Efficacy and Safety Study

This study aims to evaluate the efficacy and safety of the optimal dose(s) of **20-Deoxynarasin** determined from the battery cage study under conditions that more closely simulate a commercial poultry operation.

Experimental Design

- **Animal Model:** Day-old, mixed-sex broiler chicks of a commercial strain.
- **Housing:** Birds will be housed in floor pens with fresh litter (e.g., wood shavings).
- **Diet:** A standard, multi-phase broiler feeding program (starter, grower, finisher) will be used. The diet will be unmedicated except for the respective treatments.
- **Challenge:** Birds will be challenged via the litter using a seeder bird technique or by direct oral gavage with a mixed *Eimeria* culture. The challenge should be timed to coincide with the peak period of susceptibility, typically between 10 and 14 days of age.
- **Treatment Administration:** **20-Deoxynarasin** will be administered in the feed from day 1 to market age.

Treatment Groups

Group	Treatment	20-Deoxynarasin Dose (ppm)
1	Unmedicated Control	0
2	20-Deoxynarasin (Optimal Dose 1)	Y ppm
3	20-Deoxynarasin (Optimal Dose 2)	Z ppm
4	Positive Control (Approved Anticoccidial)	Manufacturer's Recommended Dose

Note: Y and Z represent the most effective doses from the battery cage trial.

Parameters to be Measured

- Performance Parameters:
 - Body Weight: Measured at the end of each feeding phase and at market age.
 - Feed Intake: Measured for each feeding phase.
 - Feed Conversion Ratio: Calculated for each feeding phase and overall.
- Health and Safety Parameters:
 - Mortality: Recorded daily, with cause of death determined where possible.
 - Lesion Scoring: Performed on a subset of birds at peak infection (e.g., 7 days post-challenge).
 - Oocyst Shedding: Monitored periodically throughout the trial.
 - General Health: Birds will be observed daily for any signs of adverse reactions to the treatment.

Data Presentation

Table 3: Effect of **20-Deoxynarasin** on Overall Performance in Broiler Chickens (Floor-Pen Study)

Treatment Group	Final Body Weight (kg)	Overall Feed Conversion Ratio	Mortality (%)
Unmedicated Control			
20-Deoxynarasin (Y ppm)			
20-Deoxynarasin (Z ppm)			
Positive Control			

Table 4: Effect of **20-Deoxynarasin** on Coccidiosis Control in Broiler Chickens (Floor-Pen Study)

Treatment Group	Average Lesion Score (Peak Infection)	Peak Oocyst Shedding (OPG)
Unmedicated Control		
20-Deoxynarasin (Y ppm)		
20-Deoxynarasin (Z ppm)		
Positive Control		

Experimental Protocols

Protocol 1: Eimeria Challenge Inoculum Preparation

- Obtain field isolates or laboratory strains of the desired Eimeria species.
- Propagate the oocysts in coccidia-free chickens.
- Collect and pool fresh feces from infected birds.
- Isolate oocysts from the fecal material using saturated salt flotation.
- Wash the purified oocysts multiple times with water by centrifugation.
- Induce sporulation by incubating the oocysts in 2.5% potassium dichromate solution with aeration for 48-72 hours at 29°C.
- Determine the number of sporulated oocysts per milliliter using a hemocytometer.
- Dilute the sporulated oocyst suspension to the desired challenge concentration.

Protocol 2: Lesion Scoring

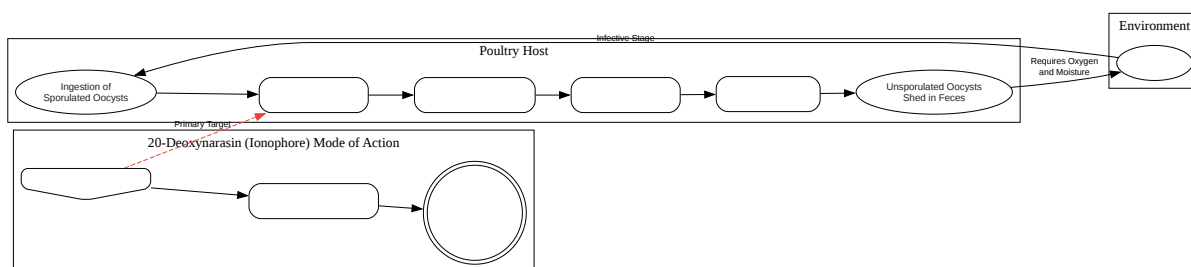
- Humanely euthanize the selected birds.
- Expose the entire intestinal tract.

- Examine the duodenum, jejunum/ileum, and ceca for gross lesions characteristic of coccidiosis.
- Assign a lesion score to each intestinal segment based on a 0 to 4 scale (0 = no gross lesions; 4 = severe lesions with mortality).

Protocol 3: Oocyst Counting (McMaster Technique)

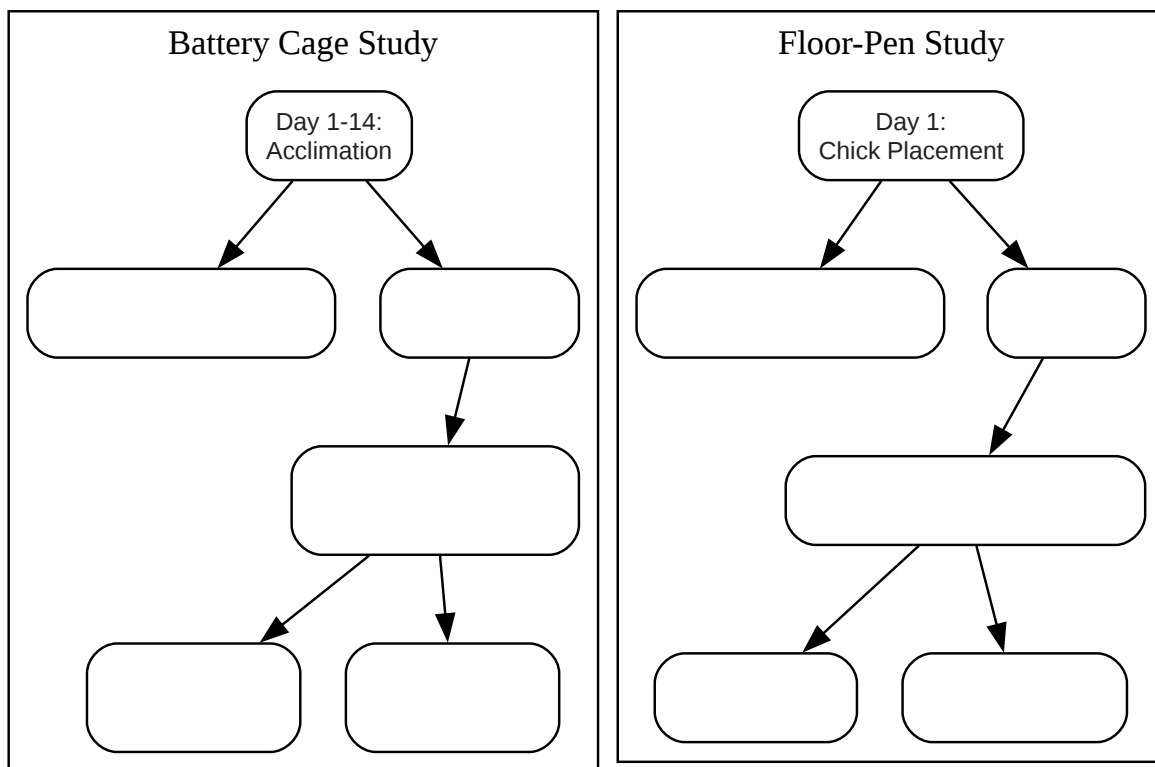
- Weigh a known amount of pooled fecal material from each pen.
- Homogenize the feces in a known volume of saturated salt solution.
- Strain the suspension to remove large debris.
- Load the suspension into a McMaster counting chamber.
- Allow the oocysts to float to the top for 5 minutes.
- Count the oocysts within the grid of the chamber under a microscope.
- Calculate the number of oocysts per gram of feces.

Visualizations



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Caption: *Eimeria* life cycle and the proposed mode of action for **20-Deoxynarasin**.



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Caption: Experimental workflow for battery cage and floor-pen efficacy studies.

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